

An In-depth Technical Guide to the Safety and Handling of 2-Propylcyclohexanone

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Compound of Interest

Compound Name: 2-Propylcyclohexanone

Cat. No.: B1346617

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-propylcyclohexanone**, a crucial intermediate in various chemical syntheses. Adherence to these guidelines is essential for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-propylcyclohexanone** is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C9H16O	PubChem[1]
Molecular Weight	140.22 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid	CAMEO Chemicals[2]
Odor	Pleasant, mint or Acetone-like	CAMEO Chemicals[2]
Boiling Point	155 °C (311 °F)	Sigma-Aldrich[3]
Melting Point	-47 °C (-53 °F)	Sigma-Aldrich[3]
Density	0.947 g/cm3 at 25 °C (77 °F)	Sigma-Aldrich
Flash Point	86 °C (187 °F)	Merck Millipore[4]
Autoignition Temperature	320 °C (608 °F)	Merck Millipore[4]
Solubility in Water	50 to 100 mg/mL at 18°C (64°F)	CAMEO Chemicals[2]
Partition Coefficient (log Pow)	0.86 at 25 °C (77 °F)	Sigma-Aldrich[3]
Vapor Pressure	5.2 mmHg at 25°C (77°F)	CAMEO Chemicals[2]
Vapor Density	3.4 (Air = 1)	CAMEO Chemicals[2]

Hazard Identification and Classification

2-Propylcyclohexanone is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor.[3][5]
Acute toxicity, Oral	4	H302: Harmful if swallowed.[3][5]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin.[3][5]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[3][5]
Skin corrosion/irritation	2	H315: Causes skin irritation.[1][3][5]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage.[3][5]
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation.[1][3]

Signal Word: Danger[3][5]

Hazard Pictograms:

- Flame
- Corrosion
- Exclamation Mark
- Health Hazard

Toxicological Information

Exposure to **2-propylcyclohexanone** can have adverse health effects. The available toxicological data is presented below.

Metric	Value	Species	Test Guideline	Source
LD50 Oral	1,534 mg/kg	Rat	Not Specified	Safety Data Sheet[5]
Skin Irritation	Irritating to skin	Rabbit	OECD Test Guideline 404	Sigma-Aldrich[3]
Eye Irritation	Causes serious eye damage	In vitro study	Not Specified	Sigma-Aldrich[3]

Carcinogenicity: This product is not classified as a carcinogen by IARC, ACGIH, NTP, or EPA.
[5]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6][7]
- Avoid contact with skin and eyes.[5] Avoid inhalation of vapor or mist.[5]
- Keep away from sources of ignition, including heat, sparks, and open flames.[3][5][7] No smoking.[3][5][7]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[3][5][6][7]
- Ground and bond containers and receiving equipment.[3][5]
- Do not eat, drink, or smoke when using this product.[3][5] Wash hands thoroughly after handling.[3][5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]

- Keep away from heat and sources of ignition.[8]
- Store locked up.[3][7]
- Store away from incompatible materials such as oxidizing agents and plastics.[5][7]

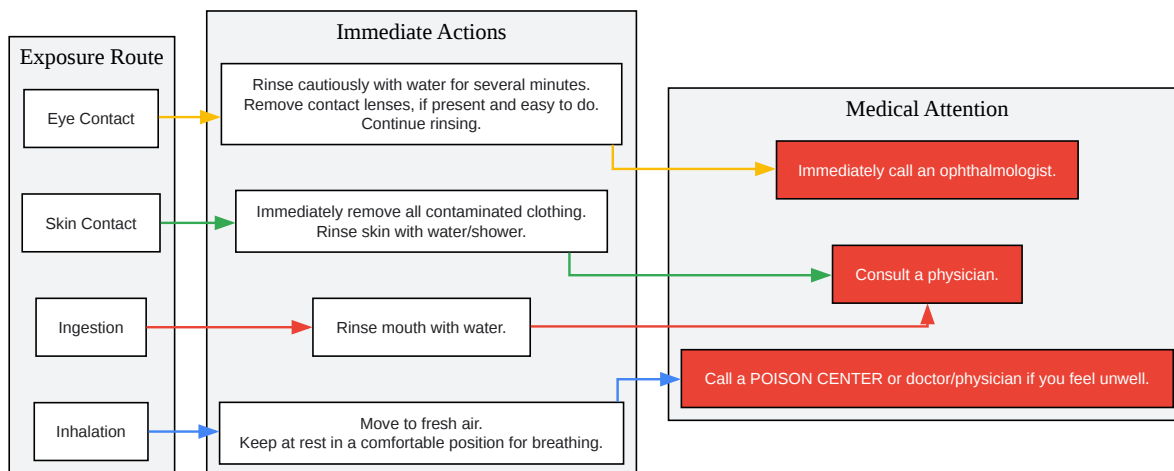
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-propylcyclohexanone**.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[3][5] Use a face shield if splashing is a risk.
Skin Protection	Wear chemically resistant gloves (e.g., butyl rubber, nitrile rubber).[3][5] Wear a lab coat, apron, or coveralls to prevent skin contact.[9]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[10] For high concentrations, a supplied-air respirator may be necessary.[10]
Footwear	Closed-toe shoes are required in laboratory settings.[11]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.



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Caption: First aid procedures for **2-propylcyclohexanone** exposure.

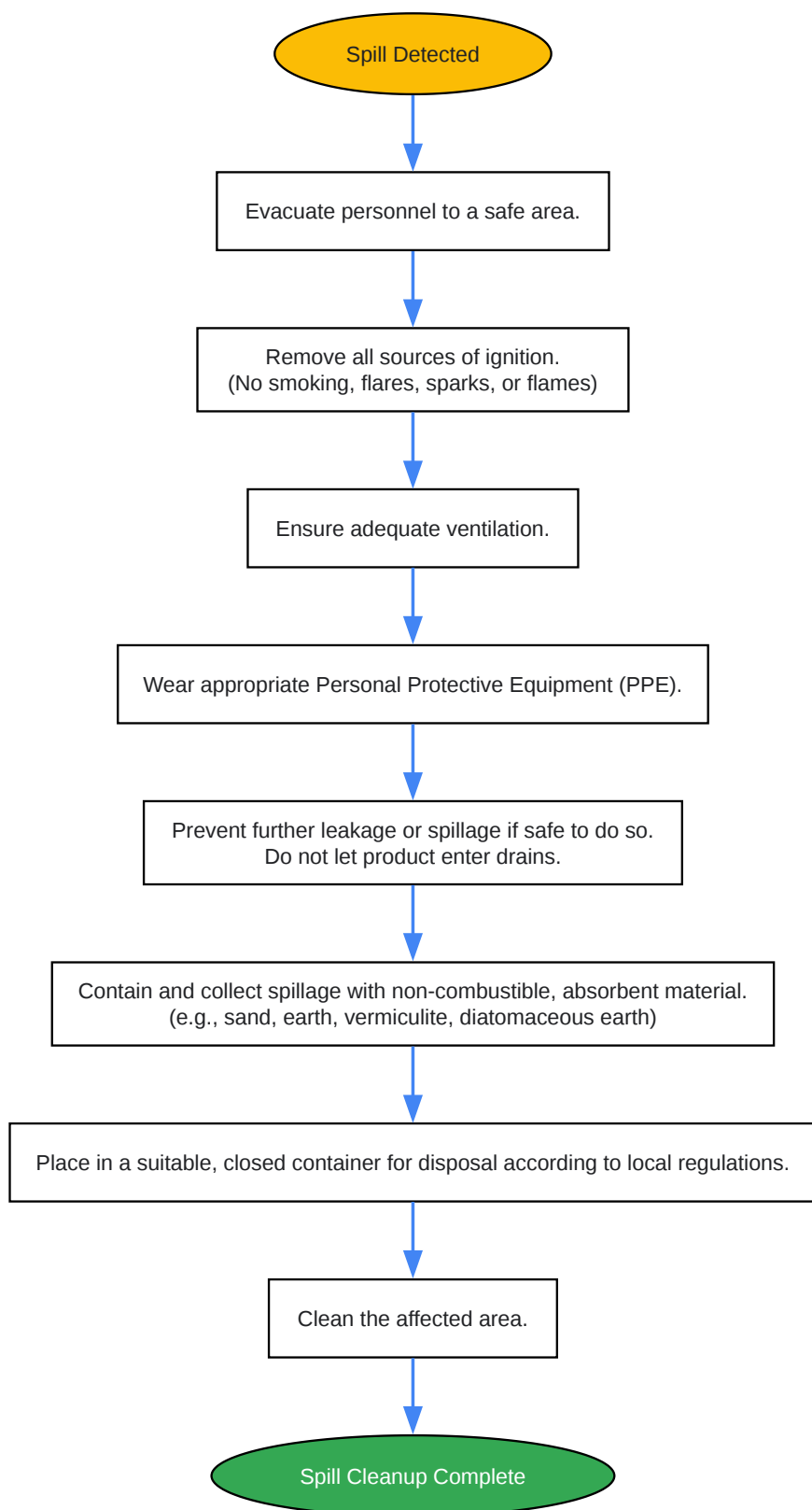
Fire and Explosion Hazards

2-Propylcyclohexanone is a flammable liquid and vapor.

Hazard	Information
Flammability	Flammable liquid and vapor.[3][5] Vapors are heavier than air and may travel to a source of ignition and flash back.[2][10]
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
Unsuitable Extinguishing Media	No limitations of extinguishing agents are given.
Hazardous Combustion Products	Carbon oxides.[3]
Firefighting Procedures	Wear self-contained breathing apparatus for firefighting if necessary.[5] Use water spray to cool unopened containers.[5]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.



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Caption: Workflow for handling a spill of **2-propylcyclohexanone**.

Experimental Protocols

While detailed, step-by-step experimental protocols for determining the safety parameters of **2-propylcyclohexanone** are proprietary and not publicly available, the methodologies adhere to internationally recognized standards. For instance, skin irritation studies are typically conducted following the OECD Test Guideline 404: Acute Dermal Irritation/Corrosion. This guideline involves the application of the test substance to the skin of an animal (historically, the albino rabbit) and observing for signs of erythema and edema over a set period.

Disposal Considerations

Dispose of **2-propylcyclohexanone** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.[6] Contaminated packaging should be treated as the product itself.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the most current SDS for **2-propylcyclohexanone** before use.

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